

Introduction: The Critical Role of Plasticizer-Binder Compatibility

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,2,4-Butanetriol trinitrate

Cat. No.: B1618895

[Get Quote](#)

In composite solid propellants, the polymeric binder provides structural integrity to the propellant grain, while the plasticizer enhances its mechanical properties, particularly at low temperatures, and improves processability.[3][4] Butanetriol trinitrate (BTTN) is an energetic plasticizer that is less volatile, less sensitive to shock, and more thermally stable than nitroglycerin, making it a desirable component in modern propellant formulations.[1][2][5] The compatibility between the plasticizer and the binder is paramount, as it directly influences the propellant's shelf life, mechanical robustness, thermal stability, and overall performance. Incompatibility can lead to issues such as plasticizer migration, degradation of mechanical properties, and reduced thermal stability.[6][7]

This guide outlines the theoretical considerations and experimental protocols to systematically assess the compatibility of BTTN with HTPB, GAP, and PGN binders.

Polymeric Binders: An Overview

Hydroxyl-terminated Polybutadiene (HTPB)

HTPB is an inert, telechelic polymer widely used as a binder in solid rocket propellants due to its excellent mechanical properties, low glass transition temperature (T_g), and good processability.[8][9][10][11] It forms a polyurethane network upon curing with isocyanates.[8] As an inert binder, HTPB also acts as a fuel in the propellant composition.[8][10]

Glycidyl Azide Polymer (GAP)

GAP is an energetic polymer characterized by the presence of azide (-N₃) groups, which impart a positive heat of formation, contributing to the overall energy of the propellant.^{[12][13][14]} This energetic nature allows for the development of high-performance, smokeless propellants.^[12] GAP is also cured with isocyanates to form a polyurethane matrix.^[14]

Polyglycidyl Nitrate (PGN)

PGN is a highly energetic binder containing nitrate ester (-ONO₂) groups. It is considered one of the most energetic binders used in propellant and explosive formulations.^{[15][16]} The compatibility of PGN with energetic plasticizers is a key area of research to harness its full energetic potential while maintaining desirable mechanical and stability properties.^{[15][17]}

Assessing BTTN-Binder Compatibility: Key Parameters and Protocols

The compatibility of BTTN with polymeric binders is evaluated through a series of tests that probe their chemical interaction, thermal stability, and the physical properties of the resulting mixture. The primary methods employed are Vacuum Stability Testing (VST) and Differential Scanning Calorimetry (DSC), supplemented by mechanical and rheological property analysis.

Chemical Compatibility and Thermal Stability

3.1.1 Vacuum Stability Test (VST)

The Vacuum Stability Test is a widely accepted method for determining the chemical stability and compatibility of energetic materials.^[18] It measures the amount of gas evolved from a sample when heated under vacuum at a specified temperature for a prolonged period.^{[18][19]} An excessive evolution of gas from a mixture of BTTN and a binder, compared to the individual components, indicates incompatibility.

Protocol for Vacuum Stability Test (compliant with STANAG 4556)^{[18][19]}

- Sample Preparation:
 - Accurately weigh 5 g of the BTTN-binder mixture (typically a 1:1 ratio for initial screening) into a VST glass tube.

- Prepare two control samples: 5 g of BTTN and 5 g of the cured polymeric binder in separate VST tubes.
- Apparatus Setup:
 - Place the sample tubes into the heating block of the VST apparatus.
 - Connect the tubes to pressure transducers.
 - Evacuate the system to a pressure below 5 kPa.
- Test Execution:
 - Heat the samples to a constant temperature, typically 100 °C, for 40 hours.[\[20\]](#)
 - Continuously monitor and record the pressure increase due to gas evolution.
- Data Analysis and Interpretation:
 - Record the volume of gas evolved (in mL/g) for each sample.
 - Compatibility Criterion: According to STANAG 4147, a mixture is considered compatible if the volume of gas evolved is less than 5 mL/g after 40 hours at 100°C.[\[20\]](#) A significant increase in gas evolution in the mixture compared to the sum of the individual components suggests a chemical reaction and incompatibility.

3.1.2 Differential Scanning Calorimetry (DSC)

DSC is a powerful thermal analysis technique used to study the thermal behavior of materials, including their melting points, glass transitions, and decomposition temperatures.[\[21\]](#) In the context of compatibility, DSC can reveal changes in the decomposition profile of the energetic components when mixed, indicating potential interactions.[\[20\]](#)[\[22\]](#)

Protocol for Differential Scanning Calorimetry[\[20\]](#)[\[21\]](#)

- Sample Preparation:

- Prepare a homogeneous mixture of BTTN and the polymeric binder (e.g., a 1:1 weight ratio).
- Accurately weigh 1-2 mg of the mixture into a hermetically sealed aluminum DSC pan.
- Prepare control samples of pure BTTN and the cured binder.
- Instrument Setup:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Heat the sample from ambient temperature to approximately 300 °C at a constant heating rate (e.g., 5 or 10 °C/min).
- Data Analysis and Interpretation:
 - Record the heat flow as a function of temperature.
 - Identify the onset temperature and the peak maximum of the exothermic decomposition peaks for all samples.
 - Compatibility Criterion (per STANAG 4147): The difference in the onset temperature of decomposition between the mixture and the pure energetic component (BTTN) is a key indicator. A difference (ΔT) of less than 20°C is generally considered compatible.^{[20][23]} A significant lowering of the decomposition temperature in the mixture suggests destabilization and incompatibility.

Physical and Mechanical Compatibility

3.2.1 Glass Transition Temperature (T_g) Analysis by DSC

The plasticizer's effectiveness is determined by its ability to lower the glass transition temperature of the polymer, thereby improving its low-temperature mechanical properties. A single, sharp T_g for the mixture indicates good miscibility.

Protocol for T_g Determination by DSC

- Sample Preparation: Prepare samples of the cured binder and BTTN-plasticized binder.

- Instrument Setup:
 - Cool the sample in the DSC to a low temperature (e.g., -100 °C).
 - Heat the sample at a controlled rate (e.g., 10 °C/min) through the expected glass transition region.
- Data Analysis and Interpretation:
 - Determine the T_g from the inflection point of the change in heat capacity.
 - A significant depression in T_g with a single transition indicates good compatibility and effective plasticization.[\[17\]](#) Multiple transitions may suggest phase separation and poor compatibility.

3.2.2 Mechanical Properties Testing

The ultimate assessment of compatibility lies in the mechanical properties of the final propellant formulation. Uniaxial tensile testing is performed to measure properties like tensile strength, elongation at break, and modulus.[\[24\]](#)

Protocol for Uniaxial Tensile Testing

- Sample Preparation:
 - Prepare standardized "dog-bone" shaped samples of the cured propellant formulation containing BTTN and the chosen binder.
 - Condition the samples at a specific temperature and humidity.
- Test Execution:
 - Mount the sample in a universal testing machine.
 - Apply a tensile load at a constant crosshead speed until the sample fractures.
- Data Analysis and Interpretation:

- Record the stress-strain curve.
- Calculate the ultimate tensile strength, elongation at break, and Young's modulus.
- Compare the results with a baseline formulation (unplasticized or with a standard plasticizer). Good compatibility should result in improved elongation and flexibility without a drastic loss in tensile strength.

Compatibility of BTTN with Specific Polymeric Binders: Expected Outcomes

BTTN with HTPB

- Chemical Nature: HTPB is a hydrocarbon-based polymer. Energetic plasticizers are generally not miscible with HTPB.[\[25\]](#)
- Expected DSC/VST Results: Due to the non-polar nature of HTPB and the polar nature of BTTN, some degree of incompatibility might be observed. However, significant chemical reactions leading to gas evolution are less likely compared to energetic binders. The DSC may show a slight shift in the decomposition peak of BTTN, but it is expected to remain within the compatible range.
- Mechanical Properties: BTTN is expected to effectively lower the Tg of the HTPB-based polyurethane, leading to improved low-temperature flexibility. However, high concentrations of BTTN may lead to plasticizer migration over time due to limited miscibility.

BTTN with GAP

- Chemical Nature: GAP is an energetic polymer with polar azide groups. This polarity may offer better interaction with the polar nitrate ester groups of BTTN.
- Expected DSC/VST Results: The compatibility is expected to be good. The VST should show low gas evolution. The DSC thermogram of the mixture is anticipated to be a superposition of the individual components' thermograms, with minimal shift in the decomposition temperatures.

- **Mechanical Properties:** BTTN should act as an effective plasticizer for GAP, reducing its Tg and improving its processability and low-temperature mechanical properties.

BTTN with PGN

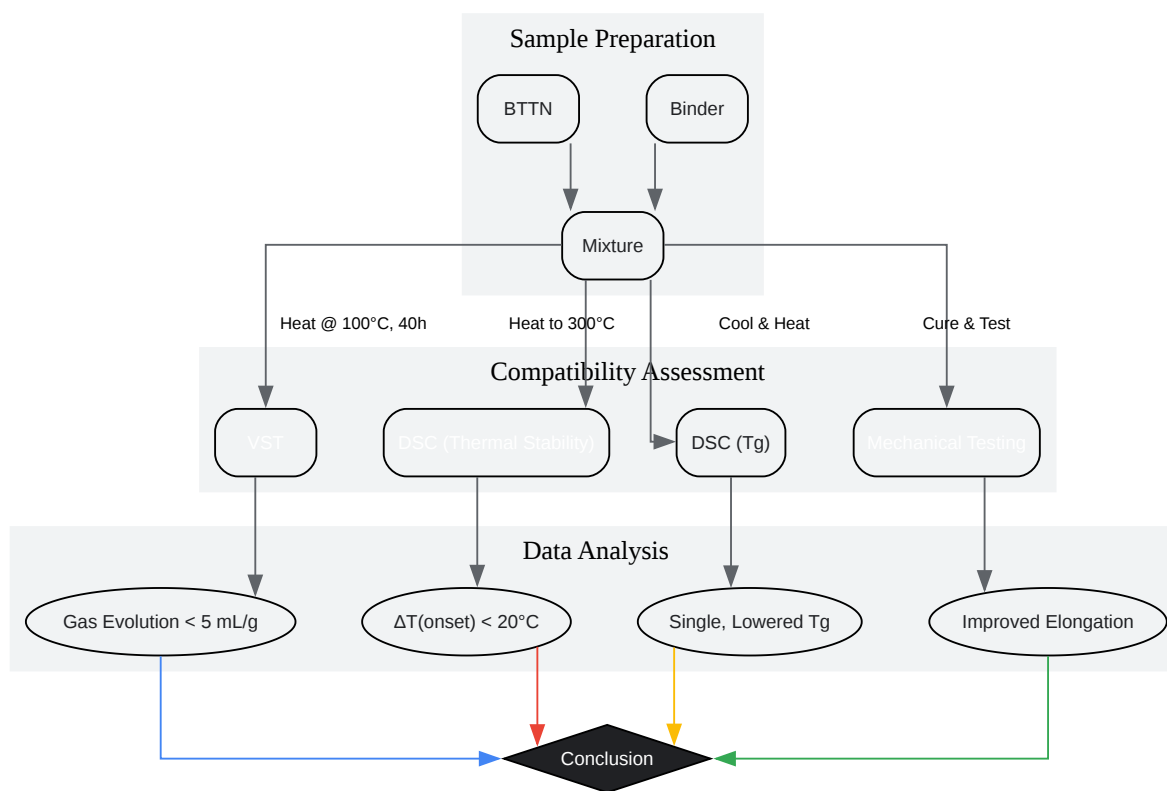
- **Chemical Nature:** Both PGN and BTTN are nitrate esters, suggesting a high degree of chemical similarity and therefore, good compatibility ("like dissolves like").
- **Expected DSC/VST Results:** Excellent compatibility is expected. A study on the compatibility of PGN with several energetic plasticizers, including BTTN, showed good compatibility based on DSC and rheological studies.[\[17\]](#) The VST results should confirm high thermal stability.
- **Mechanical Properties and Rheology:** BTTN is expected to be a highly effective plasticizer for PGN, significantly lowering the Tg and the viscosity of the PGN prepolymer, which is crucial for processing propellant formulations with high solid loadings.[\[16\]](#)[\[17\]](#)

Data Presentation and Visualization

Quantitative Data Summary

Binder	Test Method	Key Parameter	Expected Outcome for Compatibility
HTPB	VST	Gas Evolution (mL/g)	< 5
DSC	ΔT (Decomposition Onset)	< 20 °C	
DSC	Glass Transition	Single, lowered Tg	
Tensile Test	Elongation	Increased	
GAP	VST	Gas Evolution (mL/g)	< 5
DSC	ΔT (Decomposition Onset)	< 20 °C	
DSC	Glass Transition	Single, significantly lowered Tg	
Tensile Test	Elongation	Significantly increased	
PGN	VST	Gas Evolution (mL/g)	< 5
DSC	ΔT (Decomposition Onset)	< 20 °C	
DSC	Glass Transition	Single, significantly lowered Tg	
Tensile Test	Elongation	Significantly increased	

Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for BTTN-Binder Compatibility Assessment.

Conclusion

The selection of a suitable polymeric binder is a critical step in the development of BTTN-based propellant formulations. The protocols and guidelines presented here provide a systematic approach to evaluating the compatibility of BTTN with HTPB, GAP, and PGN. Based on chemical principles, BTTN is expected to show the highest degree of compatibility with PGN, followed by GAP, and then HTPB. However, thorough experimental verification using VST,

DSC, and mechanical testing is essential to validate these predictions and to optimize the propellant formulation for performance, stability, and safety.

References

- Wikipedia. **1,2,4-Butanetriol trinitrate**. [[Link](#)][1]
- ACG Publications. GAP pre-polymer, as an energetic binder and high performance additive for propellants and explosives: A review. [[Link](#)][12]
- National Institutes of Health. Glycidyl Azide Polymer and its Derivatives-Versatile Binders for Explosives and Pyrotechnics: Tutorial Review of Recent Progress. [[Link](#)][26]
- Taylor & Francis Online. Glycidyl azide polymer (GAP) - an energetic component of advanced solid rocket propellants - a review. [[Link](#)][13]
- chemeuropa.com. **1,2,4-Butanetriol trinitrate**. [[Link](#)][2]
- DELTIMA Precision. Vacuum Stability Testing. [[Link](#)]
- Basparesh. Preparation Method of Polyglycidyl Nitrate (PGN) Energetic Polymer and Properties of Its Based Composite Solid Propellant. [[Link](#)][15]
- ResearchGate. GAP pre-polymer, as an energetic binder and high performance additive for propellants and explosives: A review. [[Link](#)][14]
- Wikipedia. Hydroxyl-terminated polybutadiene. [[Link](#)][8]
- EUROLAB. VTS (Vacuum Thermal Stability) Test. [[Link](#)][18]
- MDPI. Mechanical Properties of HTPB Composite Propellants in the Initial Period of Service Life. [[Link](#)][24]
- Design Integrated Technology. Vacuum Stability Test Device. [[Link](#)][19]
- Propellants, Explosives, Pyrotechnics. Properties of Hydroxyl-Terminal Polybutadiene (HTPB) and Its Use as a Liner and Binder for Composite Propellants. [[Link](#)][9]

- BazTech. Influence of the Prepolymer Structure of Glycidyl Azide Polymer (GAP) on Binder Properties - Some Theoretical Considerations. [[Link](#)][27]
- Taylor & Francis Online. Hydroxyl-terminated polybutadiene – Knowledge and References. [[Link](#)][10]
- Scientific Technical Review. Differential Scanning Calorimetry and Vacuum Stability Test as Methods to Determine Explosives Compatibility. [[Link](#)][20]
- ResearchGate. Properties of Hydroxyl-Terminal Polybutadiene (HTPB) and Its Use as a Liner and Binder for Composite Propellants: A Review of Recent Advances. [[Link](#)][28]
- SERDP & ESTCP. Low Cost Production of Biosynthetic 1,2,4-Butanetriol and Butanetriol Trinitrate. [[Link](#)]
- DTIC. Compatibility and Stability Testing of Explosives and Solid Propellants. [[Link](#)][6]
- Semantic Scholar. Analysis of the of Propellants-Polymers Compatibility by Different Test Methods. [[Link](#)][29]
- RSC Publishing. Probing the compatibility of energetic binder poly-glycidyl nitrate with energetic plasticizers: thermal, rheological and DFT studies. [[Link](#)][17]
- DTIC. Thermal Analysis of Some Propellants and Explosives with DSC and TG/DTA. [[Link](#)][22]
- Scientific Technical Review. Analysis of the of propellants-polymers compatibility by different test methods. [[Link](#)][23]
- DTIC. Energetic Polynitro Formal Plasticizers. [[Link](#)]
- Copperhead Chemical Company. BUTANETRIOL TRINITRATE (BTTN). [[Link](#)][5]
- SINOPEG. 1,2,4-Butanetriol: Properties, Applications, and Industrial Significance. [[Link](#)]
- Google Patents. Polyglycidyl nitrate plasticizers. [30]

- Scientific Technical Review. Differential Scanning Calorimetry and Vacuum Stability Test as Methods to Determine Explosives Compatibility. [[Link](#)][21]
- DTIC. Energetic Polymers and Plasticisers for Explosive Formulations - A Review of Recent Advances. [[Link](#)]
- Google Patents.
- National Institutes of Health. Energetic Nitrate-Based Polymer-Bonded Explosives Derived from Sustainable Aza-Michael Reactions. [[Link](#)][16]
- Sciencemadness Wiki. **1,2,4-Butanetriol trinitrate**. [[Link](#)]
- ResearchGate. DSC curves of propellants prepared with different content of Al/B/Fe₂O₃ nano ther- mite. [[Link](#)]
- Taylor & Francis Online. Synthesis and characterization of novel energetic plasticizers based on poly glycidyl nitrate. [[Link](#)]
- National Institutes of Health. Solid Propellant Formulations: A Review of Recent Progress and Utilized Components. [[Link](#)]
- Semantic Scholar. Studies on the Effect of Nitrate Esters on the Properties of Advanced Energetic Propellants. [[Link](#)]
- ResearchGate. Screening of polymer-plasticizer systems for propellant binder applications: an experimental and simulation approach. [[Link](#)][25]
- Peeref. Hydroxyl-terminated polybutadienes (HTPB) and glycidyl azide polymer (GAP) as solid rocket propellant binders: A review of synthesis and properties. [[Link](#)]
- International Journal of Scientific & Engineering Research. Synthesis and Characterization of 1,2,4-Butanetrioltrinitrate. [[Link](#)][3]
- Semantic Scholar. HTPB-Polyurethane: A Versatile Fuel Binder for Composite Solid Propellant. [[Link](#)][11]

- MDPI. Comparative Study on Thermal Response Mechanism of Two Binders during Slow Cook-Off. [[Link](#)]
- ResearchGate. Hydroxyl-Terminated Polybutadiene-Based Polyurethane Networks as Solid Propellant Binder-State of the Art. [[Link](#)]
- MDPI. The Chemical Compatibility and Adhesion of Energetic Materials with Several Polymers and Binders: An Experimental Study. [[Link](#)]
- Semantic Scholar. Energetics and Compatibility of Plasticizers in Composite Solid Propellants. [[Link](#)][7]
- ResearchGate. Understanding the Compatibility of the Energetic Binder PolyNIMMO with Energetic Plasticizers: Experimental and DFT Studies. [[Link](#)]
- Biblioteka Nauki. Studies on Sensitivity of Nitrate Ester Plasticized Hydroxyl Terminated Prepolymer Based Energetic Solid Rocket Propellants. [[Link](#)]
- ScienceDirect. Polymer-plasticizer compatibility during coating formulation: A multi-scale investigation. [[Link](#)]
- Cranfield University. Evaluation of Novel Propellants Manufactured from Commercially Available Thermoplastic Elastomers (TPE) using Resonant Acoustic Mixing. [[Link](#)][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,2,4-Butanetriol trinitrate - Wikipedia [en.wikipedia.org]
- 2. 1,2,4-Butanetriol_trinitrate [chemieurope.com]
- 3. asianpubs.org [asianpubs.org]
- 4. Ensuring the security of your connection [dspace.lib.cranfield.ac.uk]

- 5. copperheadchemical.com [copperheadchemical.com]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. Hydroxyl-terminated polybutadiene - Wikipedia [en.wikipedia.org]
- 9. Properties of Hydroxyl-Terminal Polybutadiene (HTPB) and Its Use as a Liner and Binder for Composite Propellants: A Rev... [ouci.dntb.gov.ua]
- 10. taylorandfrancis.com [taylorandfrancis.com]
- 11. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 12. ACG Publications - GAP pre-polymer, as an energetic binder and high performance additive for propellants and explosives: A review [acgpubs.org]
- 13. tandfonline.com [tandfonline.com]
- 14. researchgate.net [researchgate.net]
- 15. Preparation Method of Polyglycidyl Nitrate (PGN) Energetic Polymer and Properties of Its Based Composite Solid Propellant [basparesh.ippi.ac.ir]
- 16. Energetic Nitrate-Based Polymer-Bonded Explosives Derived from Sustainable Aza-Michael Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Probing the compatibility of energetic binder poly-glycidyl nitrate with energetic plasticizers: thermal, rheological and DFT studies - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 18. eurolab.net [eurolab.net]
- 19. Vacuum Stability Test Device - Design Integrated Tech [ditusa.com]
- 20. vti.mod.gov.rs [vti.mod.gov.rs]
- 21. scindeks-clanci.ceon.rs [scindeks-clanci.ceon.rs]
- 22. apps.dtic.mil [apps.dtic.mil]
- 23. researchgate.net [researchgate.net]
- 24. [PDF] Mechanical Properties of HTPB Composite Propellants in the Initial Period of Service Life | Semantic Scholar [semanticscholar.org]
- 25. researchgate.net [researchgate.net]
- 26. Glycidyl Azide Polymer and its Derivatives-Versatile Binders for Explosives and Pyrotechnics: Tutorial Review of Recent Progress - PMC [pmc.ncbi.nlm.nih.gov]

- 27. Influence of the Prepolymer Structure of Glycidyl Azide Polymer (GAP) on Binder Properties - Some Theoretical Considerations - Central European Journal of Energetic Materials - Tom Vol. 21, no. 1 (2024) - BazTech - Yadda [yadda.icm.edu.pl]
- 28. researchgate.net [researchgate.net]
- 29. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 30. US5380777A - Polyglycidyl nitrate plasticizers - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Introduction: The Critical Role of Plasticizer-Binder Compatibility]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618895#compatibility-of-bttn-with-polymeric-binders-in-propellants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com